

5-Bromo-N-ethylnicotinamide: A Technical Overview of Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Bromo-N-ethylnicotinamide**

Cat. No.: **B064916**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Bromo-N-ethylnicotinamide is a halogenated derivative of nicotinamide. This technical guide synthesizes the currently available, though limited, public information regarding its physicochemical properties, with a focus on solubility and stability. Due to a scarcity of specific experimental data for **5-Bromo-N-ethylnicotinamide** in peer-reviewed literature, this document also outlines general methodologies for the assessment of these key parameters in early-stage drug development. This guide is intended to provide a foundational understanding for researchers and professionals working with this and similar chemical entities.

Physicochemical Properties

Publicly accessible data on **5-Bromo-N-ethylnicotinamide** is largely confined to basic chemical identifiers and calculated physical properties. The following table summarizes the available information. It is critical to note that properties such as density, boiling point, and flash point are often calculated and may not reflect experimentally determined values.

Property	Value	Source
Molecular Formula	C ₈ H ₉ BrN ₂ O	[1]
Molecular Weight	229.07 g/mol	[1]
CAS Number	173999-48-9	[2]
Appearance	White to off-white solid	[3]
Density (Calculated)	1.471 g/cm ³	[1]
Boiling Point (Calculated)	343.92 °C at 760 mmHg	[1]
Flash Point (Calculated)	161.798 °C	[1]
pKa (Predicted)	14.07 ± 0.46	[3]

Solubility Profile

Specific quantitative solubility data for **5-Bromo-N-ethylnicotinamide** in various solvents is not readily available in the public domain. For the related compound, 5-Bromo-N-methylnicotinamide, it is noted to be soluble in polar solvents like water and methanol.[\[4\]](#) This suggests that **5-Bromo-N-ethylnicotinamide** may also exhibit some solubility in polar solvents due to the presence of the amide group and the pyridine ring. However, experimental verification is essential.

General Experimental Protocol for Solubility Assessment

A standard method for determining the thermodynamic solubility of a compound involves the shake-flask method, followed by a quantitative analytical technique such as High-Performance Liquid Chromatography (HPLC).

Objective: To determine the equilibrium solubility of **5-Bromo-N-ethylnicotinamide** in various solvents.

Materials:

- **5-Bromo-N-ethylnicotinamide**

- A panel of relevant solvents (e.g., water, phosphate-buffered saline (PBS) at various pH values, ethanol, methanol, dimethyl sulfoxide (DMSO))
- Vials with screw caps
- Orbital shaker or rotator
- Centrifuge
- HPLC system with a suitable detector (e.g., UV-Vis)
- Calibrated analytical balance
- Volumetric flasks and pipettes

Procedure:

- An excess amount of **5-Bromo-N-ethylNicotinamide** is added to a vial containing a known volume of the test solvent.
- The vials are sealed and agitated in a temperature-controlled environment (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- After agitation, the samples are allowed to stand to allow for the sedimentation of undissolved solid.
- An aliquot of the supernatant is carefully removed and clarified, usually by centrifugation or filtration, to remove any suspended particles.
- The concentration of the dissolved compound in the clarified supernatant is then determined using a validated analytical method, most commonly HPLC.
- A calibration curve of the compound is prepared to accurately quantify the concentration in the sample.

Stability Profile

Detailed stability data for **5-Bromo-N-ethylnicotinamide** is not present in the available literature. For the analogous compound, 5-Bromo-N-methylnicotinamide, it is stated to be generally stable under normal laboratory conditions but may be susceptible to decomposition in strongly acidic or basic environments.^[4] Forced degradation studies are crucial to identify potential degradation pathways and to develop stability-indicating analytical methods.

General Experimental Protocol for Forced Degradation Studies

Forced degradation, or stress testing, is essential to understand the intrinsic stability of a drug substance. It involves subjecting the compound to conditions more severe than accelerated stability testing.

Objective: To identify the degradation products of **5-Bromo-N-ethylnicotinamide** under various stress conditions and to develop a stability-indicating analytical method.

Stress Conditions:

- Acidic Hydrolysis: The compound is dissolved in a suitable solvent and treated with an acid (e.g., 0.1 N HCl) at elevated temperatures.
- Basic Hydrolysis: The compound is treated with a base (e.g., 0.1 N NaOH) at room and elevated temperatures.
- Oxidative Degradation: The compound is exposed to an oxidizing agent (e.g., 3% H₂O₂) at room temperature.
- Thermal Degradation: The compound is subjected to high temperatures in a solid state.
- Photostability: The compound is exposed to light of a specified wavelength and intensity.

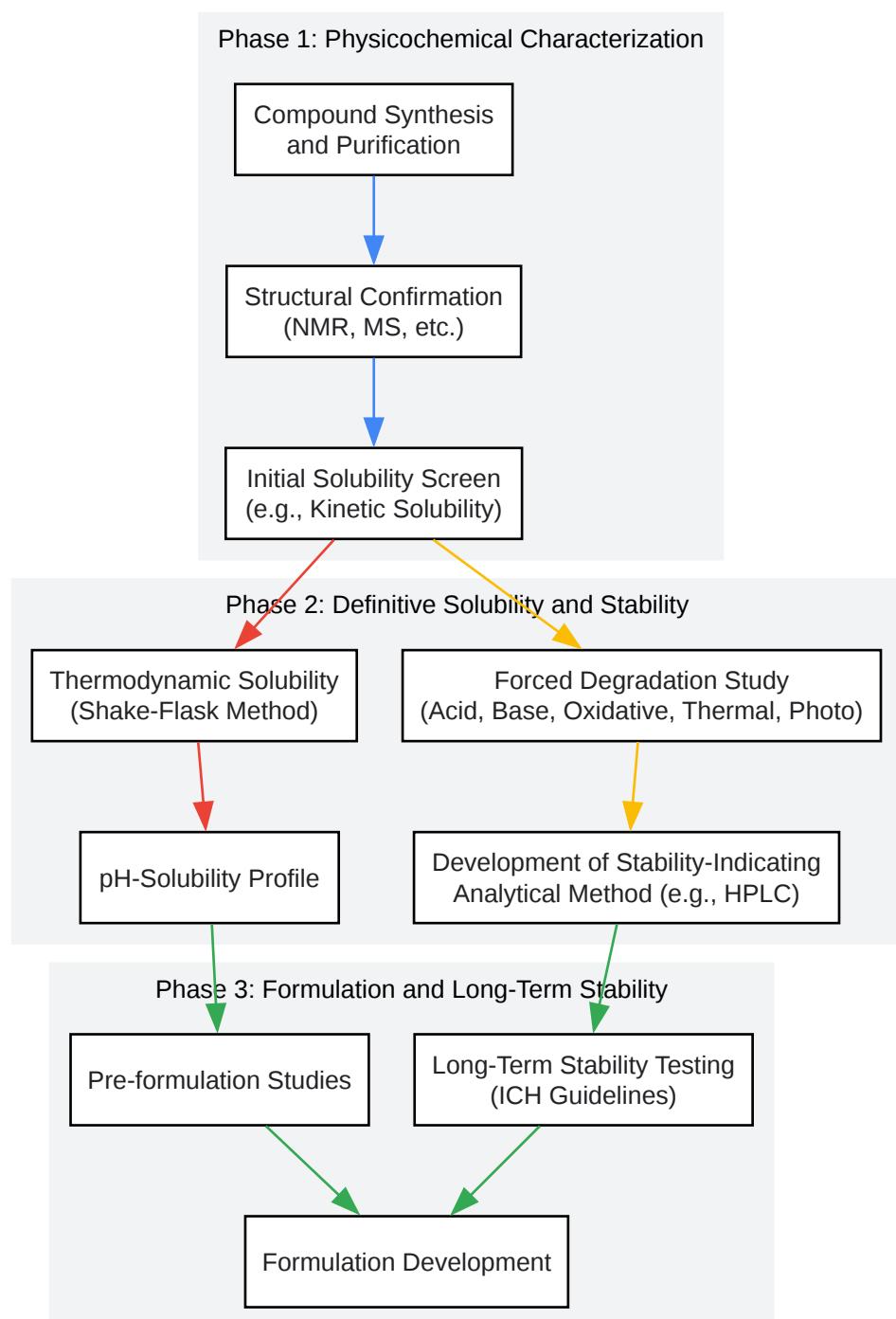
Analytical Procedure:

- Samples are taken at various time points from each stress condition.
- The stressed samples are analyzed by a suitable analytical technique, typically HPLC with a photodiode array (PDA) or mass spectrometry (MS) detector.

- The goal is to separate the parent compound from any degradation products. The chromatographic conditions (e.g., mobile phase, column, flow rate) are optimized to achieve this separation.
- Mass balance is calculated to ensure that all degradation products are accounted for.

Visualizations

As no specific signaling pathways involving **5-Bromo-N-ethylNicotinamide** have been identified, a generalized workflow for assessing the solubility and stability of a research compound is presented below.



[Click to download full resolution via product page](#)

Caption: General workflow for solubility and stability assessment of a new chemical entity.

Conclusion

While **5-Bromo-N-ethylnicotinamide** is commercially available, there is a notable lack of comprehensive, publicly available data regarding its solubility and stability. The information that is accessible is primarily limited to basic physical and chemical properties, many of which are calculated. For researchers and drug development professionals, this necessitates empirical determination of these critical parameters. The general experimental protocols outlined in this guide for solubility and stability assessment provide a starting point for such investigations. Future work should focus on generating and publishing robust experimental data for this compound to facilitate its potential applications in medicinal chemistry and broader scientific research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS # 173999-48-9, 5-Bromo-N-Ethylnicotinamide: more information. [\[www.chemblink.com\]](http://www.chemblink.com)
- 2. 5-Bromo-N-ethylnicotinamide | 173999-48-9 [chemicalbook.com]
- 3. 5-Bromo-N-methyl-nicotinamide CAS#: 153435-68-8 [chemicalbook.com]
- 4. Buy 5-Bromo-N-methylnicotinamide (EVT-360730) | 153435-68-8 [evitachem.com]
- To cite this document: BenchChem. [5-Bromo-N-ethylnicotinamide: A Technical Overview of Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b064916#5-bromo-n-ethylnicotinamide-solubility-and-stability-data\]](https://www.benchchem.com/product/b064916#5-bromo-n-ethylnicotinamide-solubility-and-stability-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com